

Methyl 2,4-dibromobenzoate CAS number 54335-33-0

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Compound of Interest

Compound Name: *Methyl 2,4-dibromobenzoate*

Cat. No.: *B138849*

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Methyl 2,4-dibromobenzoate: A Technical Guide

CAS Number: 54335-33-0

This technical guide provides an in-depth overview of **Methyl 2,4-dibromobenzoate**, a significant chemical intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical research, offering comprehensive data on its properties, synthesis, applications, and safety protocols.

Physicochemical Properties

Methyl 2,4-dibromobenzoate is a halogenated aromatic ester. Its key physical and chemical properties are summarized below, providing essential data for its handling and use in experimental settings.

Property	Value
Molecular Formula	C ₈ H ₆ Br ₂ O ₂
Molecular Weight	293.94 g/mol [1]
Boiling Point	308.00 °C [1]
Flash Point	140.10 °C [1]
Storage Temperature	10°C - 25°C [1]

Synthesis of Methyl 2,4-dibromobenzoate

The synthesis of **Methyl 2,4-dibromobenzoate** is typically achieved through the esterification of 2,4-dibromobenzoic acid with methanol, catalyzed by a strong acid.

Experimental Protocol: Esterification of 2,4-dibromobenzoic acid

Materials:

- 2,4-dibromobenzoic acid (250 g, 0.90 mol)[\[2\]](#)
- Methanol (2L)[\[2\]](#)
- Concentrated sulfuric acid (18.4 g, 0.19 mol)[\[2\]](#)
- Cold methanol (for washing)

Procedure:

- In a 2-liter round-bottomed flask, dissolve 2,4-dibromobenzoic acid in methanol.[\[2\]](#)
- Carefully add concentrated sulfuric acid to the solution.[\[2\]](#)
- Heat the reaction mixture to reflux and maintain it overnight.[\[2\]](#)
- After the reaction is complete, cool the mixture to room temperature.[\[2\]](#)

- Collect the resulting precipitate by filtration.[2]
- Wash the collected solid with cold methanol.[2]
- Dry the product under a vacuum to yield **Methyl 2,4-dibromobenzoate** as a yellow solid (213.6 g).[2]

Synthesis Workflow for Methyl 2,4-dibromobenzoate

Dissolve 2,4-dibromobenzoic acid in Methanol

Add concentrated Sulfuric Acid

Reflux Overnight

Cool to Room Temperature

Filter Precipitate

Wash with Cold Methanol

Dry under Vacuum

Methyl 2,4-dibromobenzoate (Product)

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A generalized workflow for the synthesis of **Methyl 2,4-dibromobenzoate**.

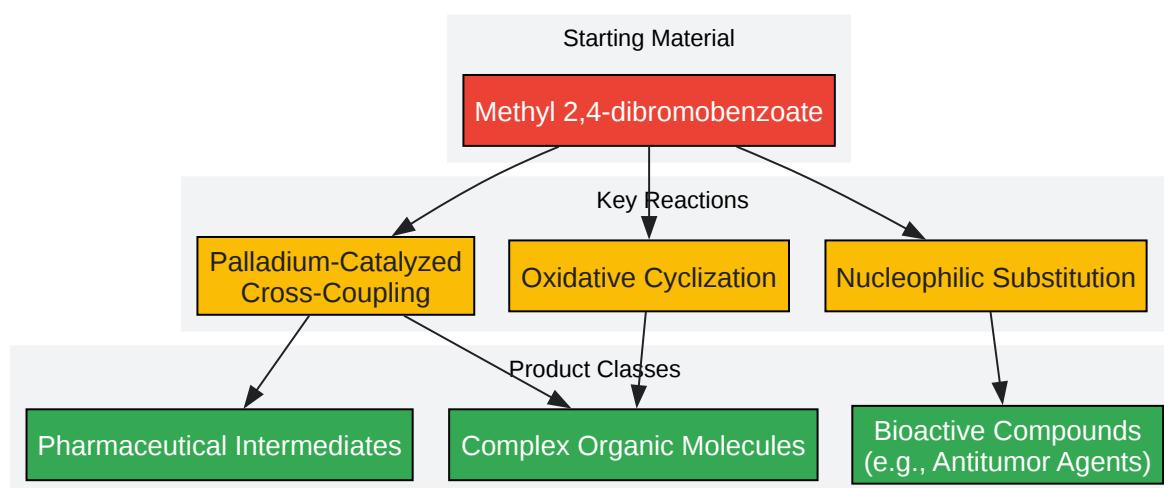
Applications in Research and Drug Development

Methyl 2,4-dibromobenzoate is a versatile intermediate in organic synthesis, primarily utilized for its reactivity in forming new chemical bonds.

It is used in the preparation of compounds with potential immunosuppressive and antitumor activities.^[2] The bromine atoms on the aromatic ring make it an excellent substrate for various palladium-catalyzed cross-coupling reactions, which are fundamental in constructing complex molecular frameworks for drug discovery.

As a reactive intermediate, it is employed in oxidative cyclizations and serves as a coupling agent in various organic reactions.^[1] It can also act as an efficient catalyst in the amination of ketones and aryl bromides with palladium catalysis.^[1]

Role of Methyl 2,4-dibromobenzoate in Synthesis



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Illustrates the role of **Methyl 2,4-dibromobenzoate** as a key synthetic intermediate.

Spectroscopic Data

The structural elucidation of **Methyl 2,4-dibromobenzoate** is confirmed through various spectroscopic techniques. While specific spectra for this exact isomer are not publicly available in the search results, standard analyses would include:

- ^1H NMR: To determine the number and environment of protons.
- ^{13}C NMR: To identify the carbon skeleton of the molecule.
- Mass Spectrometry: To confirm the molecular weight and fragmentation pattern.

For reference, spectroscopic data for similar compounds like Methyl 4-bromobenzoate and Methyl 4-(bromomethyl)benzoate are available in chemical databases, which can provide insights into the expected spectral characteristics.[\[3\]](#)[\[4\]](#)

Safety and Handling

Methyl 2,4-dibromobenzoate is associated with several health hazards and requires careful handling in a laboratory setting.

Hazard Category	Description
Skin Irritation	Causes skin irritation. [5] [6]
Eye Irritation	Causes serious eye irritation. [5] [6]
Respiratory Irritation	May cause respiratory irritation. [5] [6]

Precautionary Measures

The following precautionary statements outline the necessary safety measures when working with this compound.

Precaution Type	Statement Code	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[5][6]
P271		Use only outdoors or in a well-ventilated area.[5][6]
P280		Wear protective gloves/protective clothing/eye protection/face protection.[5][6]
P264		Wash face, hands and any exposed skin thoroughly after handling.[5][6]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[5][6]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5][6]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]
P312		Call a POISON CENTER or doctor if you feel unwell.[5][6]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[5][6]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[5][6]

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